Technical Whitepaper: 5-Bromononane Structural & Synthetic Analysis[1]

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Compound of Interest	
Compound Name:	*5-bromononane*
CAS No.:	*2198-44-9*
Cat. No.:	*B6235999*

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Executive Summary

5-Bromononane (CAS: 2198-44-9) is a secondary alkyl halide characterized by a unique

molecular symmetry.[1] Unlike its terminal isomer 1-bromononane, the bromine atom in **5-bromononane** is positioned at the exact geometric center of the nonane chain.[1] This structural feature renders the molecule achiral (meso-like structural equivalence of the butyl chains), simplifying spectroscopic analysis and eliminating enantiomeric separation requirements in downstream applications.[1]

This guide details the physicochemical profile, validated synthesis via phosphorus tribromide (

) mediated bromination, and the spectroscopic signature of **5-bromononane**.[1] It is intended for medicinal chemists utilizing this scaffold for lipophilic linker synthesis and alkylation reactions.[1]

Structural Architecture

The core stability of **5-bromononane** arises from the steric protection of the secondary carbon (C5).[1] The molecule consists of two identical n-butyl chains flanking the central brominated

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carbon.[1]

Visualization: Molecular Connectivity

Figure 1: Connectivity of **5-bromononane**.[1] Note the equivalence of the C1-C4 and C6-C9 chains, rendering C5 achiral despite being a secondary carbon.

Physicochemical Profile

The internal position of the bromine atom lowers the boiling point relative to the 1-bromo isomer due to reduced surface area for Van der Waals interactions.[1]

Property	Value	Notes
IUPAC Name	5-Bromononane	
CAS Number	2198-44-9	
Formula		
Molecular Weight	207.15 g/mol	
Boiling Point	~205–210 °C	Estimated (1-bromononane is 221°C)
Density	~1.08 g/mL	Typical for secondary alkyl bromides
Solubility	Immiscible in water; Soluble in , DCM, Hexanes	Lipophilic ( )
Refractive Index		

Validated Synthesis Protocol

Methodology: Conversion of 5-nonanol to **5-bromononane** via Phosphorus Tribromide ( ).[1]

Rationale: While HBr is a common brominating agent, it is unsuitable for secondary alcohols due to the high risk of carbocation rearrangements (hydride shifts).[1] The

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method operates via an

mechanism on an activated phosphite intermediate, minimizing rearrangement and preventing elimination (E2) side products when temperature is controlled.[1]

Step-by-Step Protocol

- Reagent Preparation:
  - Substrate: 5-Nonanol (1.0 eq, 50 mmol).
  - Reagent:

    (0.4 eq, 20 mmol). Note: Stoichiometry is 1:3, but slight excess ensures completion.
  - Solvent: Anhydrous Diethyl Ether (

) or Dichloromethane (DCM).[1]
  - Atmosphere: Dry Nitrogen (

).[1]
- Execution:
  - Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and

    inlet.
  - Cooling: Charge flask with 5-nonanol and solvent. Cool to -10°C using an ice/salt bath. Critical: Low temperature prevents elimination.
  - Addition: Add

    dropwise over 30 minutes. The reaction is exothermic.[1]
  - Reaction: Allow to warm to room temperature (25°C) and stir for 3-4 hours. Monitor via TLC (Hexanes eluent; stain with

).[1]

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- Workup & Purification:
  - Quench: Cool to 0°C and carefully quench with saturated

    to neutralize HBr and phosphorus byproducts.
  - Extraction: Extract aqueous layer with

    (3x).[1]
  - Drying: Dry combined organics over

    , filter, and concentrate in vacuo.
  - Distillation: Purify via vacuum distillation to obtain a colorless oil.[1]

Reaction Mechanism Pathway

Figure 2: Mechanistic pathway of PBr3 bromination preventing carbocation rearrangement.

Spectroscopic Identification

Due to the symmetry of **5-bromononane**, the NMR signals are simplified compared to 1-bromononane.[1]

Nuclear Magnetic Resonance (NMR)

NMR (300 MHz,

):

- 3.95-4.05 ppm (m, 1H): The methine proton at C5 (

  -Br).[1] This is a quintet-like multiplet due to coupling with four adjacent protons (C4 and C6).[1]
- 1.70-1.85 ppm (m, 4H): The methylene protons at C4 and C6.[1] These are deshielded by the

  -effect of the bromine.[1]
- 1.25-1.45 ppm (m, 8H): The bulk methylene chain (C2, C3, C7, C8).[1]

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- 0.90 ppm (t, 6H): The terminal methyl groups (C1, C9).[1] Note: Integration of 6H confirms the symmetry.

NMR (75 MHz,

):

- ~58.0 ppm:C5 (C-Br).[1] Significantly upfield compared to primary bromides (~33 ppm) due to branching effects.[1]
- ~38.0 ppm:C4, C6 (

  -carbons).[1]
- ~29.0 ppm:C3, C7.[1]
- ~22.5 ppm:C2, C8.[1]
- ~14.0 ppm:C1, C9.

Mass Spectrometry (MS)[1]

- Molecular Ion: Weak or absent

  peak (206/208).[1]
- Base Peak: Loss of Br to form the secondary nonyl cation (

).[1]
- Isotope Pattern: If the molecular ion is visible (e.g., CI mode), a 1:1 ratio of peaks at M and M+2 confirms the presence of one Bromine atom (

  and

).[1]

Safety & Handling

- Hazards: **5-Bromononane** is an alkylating agent.[1] It causes skin irritation (H315) and serious eye irritation (H319).[1][2]

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- Storage: Store in a cool, dry place away from light. Alkyl bromides can degrade to release HBr over time; stabilization with silver wire or potassium carbonate is recommended for long-term storage.[1]
- Disposal: Must be disposed of as halogenated organic waste.[1]

References

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Sources

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